

Stability and storage conditions for 11-Bromo-1-undecanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11-Bromo-1-undecanol

Cat. No.: B108197

[Get Quote](#)

Technical Support Center: 11-Bromo-1-undecanol

This technical support guide provides essential information on the stability and storage of **11-Bromo-1-undecanol** to assist researchers, scientists, and professionals in drug development.

Troubleshooting Guide

Issue: The compound has changed in appearance (e.g., color change, clumping).

- Question: My **11-Bromo-1-undecanol**, which is typically a white to beige powder, has developed a yellowish or orange tint. What could be the cause?
 - Answer: A color change may indicate degradation or the presence of impurities. This can be caused by exposure to light, air (oxidation), or moisture. It is crucial to store the compound in a tightly sealed container in a dark and dry place.^{[1][2]} If you observe a significant color change, it is advisable to verify the purity of the compound before use.
- Question: The powder has become clumpy or appears moist. Is it still usable?
 - Answer: Clumping suggests moisture absorption. **11-Bromo-1-undecanol** should be stored in a dry environment and protected from moisture.^[1] While some clumping might not affect its chemical properties for certain applications, for sensitive experiments, it is

best to use a fresh, dry sample. You may consider drying the material under vacuum if you suspect moisture absorption, but this should be done with caution.

Issue: Inconsistent experimental results.

- Question: I am observing variability in my reaction outcomes when using **11-Bromo-1-undecanol** from different batches or that has been stored for a long time. Why might this be happening?
 - Answer: Inconsistent results can stem from the degradation of the compound. **11-Bromo-1-undecanol** is stable for at least two years if stored correctly at +4°C.[1] However, improper storage, such as at room temperature or with exposure to light and moisture, can lead to degradation.[1][2] The terminal hydroxyl and bromo groups are reactive and can participate in unintended side reactions over time if not stored properly.[3] Always ensure you are using a sample that has been stored under the recommended conditions. Purity can be checked via techniques like ¹H-NMR.[1]

Frequently Asked Questions (FAQs)

- Question: What are the optimal storage conditions for **11-Bromo-1-undecanol**?
 - Answer: For long-term storage, it is recommended to keep **11-Bromo-1-undecanol** in a tightly sealed container, protected from light and moisture, at a temperature of +4°C or in a range of 0-10°C.[1][4] Some sources also suggest room temperature for sealed, dry storage.[2] For short-term storage, +4°C is also suitable.[1]
- Question: Is **11-Bromo-1-undecanol** sensitive to light or air?
 - Answer: Yes, it is advisable to protect it from light.[1] While it is stable under normal conditions, prolonged exposure to air could potentially lead to oxidation.[5] Therefore, storing it in a dark, tightly sealed container is recommended.
- Question: What is the shelf life of **11-Bromo-1-undecanol**?
 - Answer: When stored under the recommended conditions of +4°C, it is stable for at least two years after receipt.[1]

- Question: What are the signs of degradation?
 - Answer: Visual indicators of degradation can include a change in color from white/beige to yellowish or orange, and a change in physical form such as clumping due to moisture absorption.^{[1][6]} For a more definitive assessment, analytical methods such as melting point determination or spectroscopic analysis should be employed.
- Question: What materials are incompatible with **11-Bromo-1-undecanol**?
 - Answer: It is incompatible with strong oxidizing agents.^[5] Contact with such materials should be avoided.
- Question: What are the hazardous decomposition products of **11-Bromo-1-undecanol**?
 - Answer: Upon combustion, it may produce carbon monoxide, carbon dioxide, and hydrogen halides.^[5]

Quantitative Data Summary

Parameter	Value	Source(s)
Appearance	White to beige powder or crystals.	^{[1][4][6]}
Long-Term Storage	+4°C or 0-10°C. Keep in a dark, dry, and sealed container.	^{[1][2][4]}
Short-Term Storage	+4°C	^[1]
Stability	Stable for at least 2 years at +4°C.	^[1]
Melting Point	45-49 °C	^{[1][2][4]}
Boiling Point	165-170 °C at 1 mmHg	^{[1][2][4]}
Solubility	Soluble in chloroform. Insoluble in water.	^{[1][2][4]}
Incompatible Materials	Strong oxidizing agents.	^[5]

Experimental Protocols

While specific experimental protocols for stability testing of **11-Bromo-1-undecanol** are not readily available in the provided search results, a general approach to assess the stability and purity would involve the following:

Protocol: Purity Assessment by Melting Point Determination

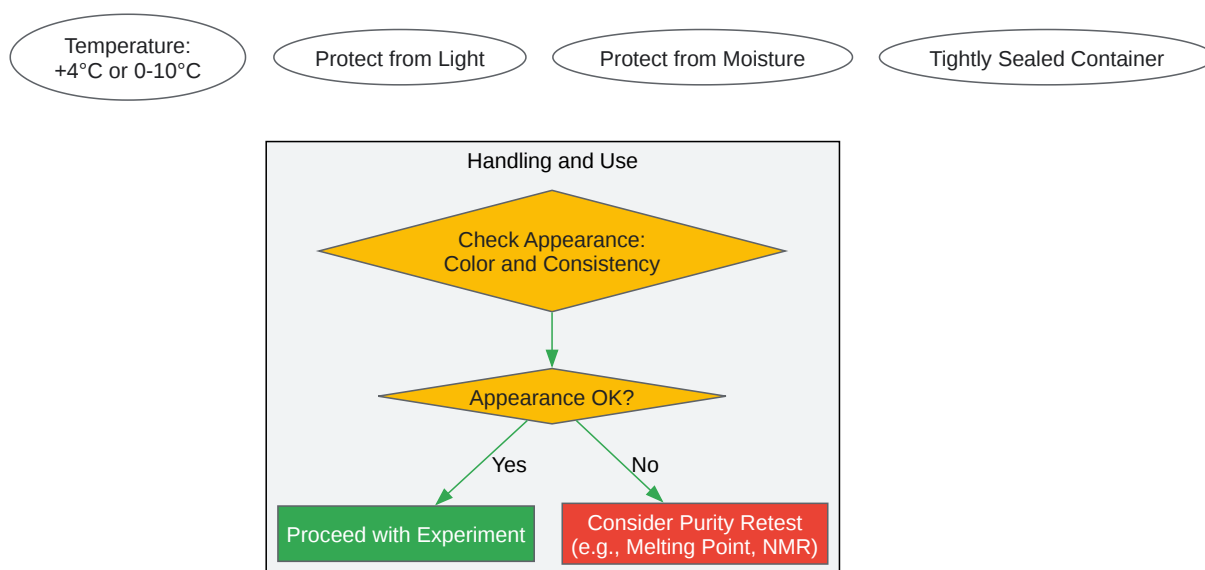
- Objective: To determine the melting point of a stored sample of **11-Bromo-1-undecanol** and compare it to the reference range to assess purity.
- Materials: Melting point apparatus, capillary tubes, stored sample of **11-Bromo-1-undecanol**, reference standard (optional).
- Procedure:
 1. Ensure the sample is dry. If moisture is suspected, dry a small amount under vacuum.
 2. Load a small amount of the powdered sample into a capillary tube.
 3. Place the capillary tube in the melting point apparatus.
 4. Heat the sample at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
 5. Record the temperature range from the appearance of the first liquid drop to the complete melting of the sample.
- Interpretation: A broad melting point range or a melting point that is significantly lower than the literature value (45-49 °C) may indicate the presence of impurities or degradation.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Protocol: Assessment of Degradation by ¹H-NMR Spectroscopy

- Objective: To identify the presence of degradation products in a sample of **11-Bromo-1-undecanol** using ¹H-NMR.
- Materials: NMR spectrometer, deuterated chloroform (CDCl₃), NMR tubes, the sample of **11-Bromo-1-undecanol**.

- Procedure:
 1. Dissolve a small amount of the **11-Bromo-1-undecanol** sample in CDCl_3 .
 2. Transfer the solution to an NMR tube.
 3. Acquire the ^1H -NMR spectrum.
- Interpretation: Compare the obtained spectrum with a reference spectrum of pure **11-Bromo-1-undecanol**. The appearance of new signals or changes in the integration of existing signals could indicate degradation or the presence of impurities. The bifunctional nature of the molecule, with a hydroxyl group and a C-Br bond, makes it susceptible to various reactions, which would result in characteristic changes in the NMR spectrum.[3]

Visual Guides



[Click to download full resolution via product page](#)

Caption: Workflow for proper storage and handling of **11-Bromo-1-undecanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 11-Bromo-1-undecanol - CAS-Number 1611-56-9 - Order from Chemodex [chemodex.com]
- 2. 11-Bromo-1-undecanol | 1611-56-9 [chemicalbook.com]
- 3. 11-Bromo-1-undecanol | 1611-56-9 | Benchchem [benchchem.com]
- 4. Cas 1611-56-9,11-Bromo-1-undecanol | lookchem [lookchem.com]
- 5. fishersci.com [fishersci.com]
- 6. 11-Bromo-1-undecanol | 1611-56-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- To cite this document: BenchChem. [Stability and storage conditions for 11-Bromo-1-undecanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108197#stability-and-storage-conditions-for-11-bromo-1-undecanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com